

# Technical Support Center: Sintering of Titanium Carbide (TiC) Components

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## Compound of Interest

Compound Name: Titanium(IV) carbide

Cat. No.: B13393186

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This technical support center provides troubleshooting guidance and answers to frequently asked questions for researchers, scientists, and drug development professionals working on controlling grain size in sintered Titanium Carbide (TiC) components.

## Troubleshooting Guide

This guide addresses specific issues that may be encountered during the sintering of TiC components, offering potential causes and solutions in a direct question-and-answer format.

**Q1:** I am observing a few extremely large grains in my sintered TiC microstructure, while the rest remain small (Abnormal Grain Growth). What causes this and how can I prevent it?

Abnormal Grain Growth (AGG) is a detrimental phenomenon where a small population of grains grows disproportionately large at the expense of the surrounding smaller grains, leading to a coarse and heterogeneous microstructure with degraded mechanical properties.

Potential Causes:

- **Inhomogeneous Starting Powder:** A wide particle size distribution in the initial powder can lead to AGG, as larger grains consume smaller ones.
- **Incorrect Sintering Temperature:** An excessively high sintering temperature can trigger AGG in some systems.

- Inhomogeneous Distribution of Additives: Poor mixing of binders or grain growth inhibitors can lead to localized areas where grain growth is not effectively suppressed.
- Liquid Phase Issues: In
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